

enthalpy and entropy change of zinc sulfuric acid reaction

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Compound of Interest

Compound Name: Sulfuric acid;ZINC

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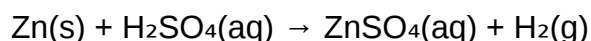
An In-depth Technical Guide to the Enthalpy and Entropy Changes in the Zinc-Sulfuric Acid Reaction

Abstract

The reaction between zinc metal and sulfuric acid is a classic example of a single displacement reaction that is both exothermic and spontaneous. This technical guide provides a comprehensive analysis of the thermodynamic principles governing this reaction, specifically focusing on the changes in enthalpy (ΔH) and entropy (ΔS). It is intended for researchers, scientists, and drug development professionals who require a detailed understanding of reaction thermodynamics. This document outlines the theoretical calculations based on standard thermodynamic data, presents detailed experimental protocols for the determination of these values, and visualizes the underlying processes and workflows. All quantitative data are summarized in structured tables for clarity and ease of comparison.

Introduction

The reaction of solid zinc with aqueous sulfuric acid proceeds as follows:



This reaction is characterized by the dissolution of the zinc metal and the evolution of hydrogen gas^{[1][2]}. From a thermodynamic perspective, the feasibility and energy profile of this reaction are dictated by the changes in enthalpy, entropy, and Gibbs free energy. The reaction is known

to be exothermic, releasing heat into the surroundings[3]. Understanding these thermodynamic quantities is crucial for process control, safety, and application in various scientific fields.

Theoretical Thermodynamic Analysis

The standard enthalpy and entropy changes for the reaction can be calculated using the standard enthalpies of formation (ΔH°_f) and standard molar entropies (S°) of the reactants and products. The standard state conditions are defined as 298.15 K (25 °C) and 1 bar pressure.

Standard Enthalpy Change ($\Delta H^\circ_{\text{rxn}}$)

The standard enthalpy change of the reaction is calculated using Hess's Law, which states that the overall enthalpy change for a reaction is the sum of the standard enthalpies of formation of the products minus the sum of the standard enthalpies of formation of the reactants.

$$\Delta H^\circ_{\text{rxn}} = \sum \Delta H^\circ_f(\text{products}) - \sum \Delta H^\circ_f(\text{reactants})$$

The specific equation for the zinc-sulfuric acid reaction is:

$$\Delta H^\circ_{\text{rxn}} = [\Delta H^\circ_f(\text{ZnSO}_4(\text{aq})) + \Delta H^\circ_f(\text{H}_2(\text{g}))] - [\Delta H^\circ_f(\text{Zn}(\text{s})) + \Delta H^\circ_f(\text{H}_2\text{SO}_4(\text{aq}))]$$

By definition, the standard enthalpy of formation of any element in its most stable form is zero[4][5][6][7]. Therefore, $\Delta H^\circ_f(\text{Zn}(\text{s})) = 0 \text{ kJ/mol}$ and $\Delta H^\circ_f(\text{H}_2(\text{g})) = 0 \text{ kJ/mol}$.

Standard Entropy Change ($\Delta S^\circ_{\text{rxn}}$)

The standard entropy change of the reaction is calculated by subtracting the sum of the standard molar entropies of the reactants from the sum of the standard molar entropies of the products[8].

$$\Delta S^\circ_{\text{rxn}} = \sum S^\circ(\text{products}) - \sum S^\circ(\text{reactants})$$

The specific equation for this reaction is:

$$\Delta S^\circ_{\text{rxn}} = [S^\circ(\text{ZnSO}_4(\text{aq})) + S^\circ(\text{H}_2(\text{g}))] - [S^\circ(\text{Zn}(\text{s})) + S^\circ(\text{H}_2\text{SO}_4(\text{aq}))]$$

Standard Gibbs Free Energy Change ($\Delta G^\circ_{\text{rxn}}$)

The spontaneity of the reaction under standard conditions is determined by the change in Gibbs free energy ($\Delta G^\circ_{\text{rxn}}$). A negative value indicates a spontaneous process. It is calculated using the Gibbs-Helmholtz equation:

$$\Delta G^\circ_{\text{rxn}} = \Delta H^\circ_{\text{rxn}} - T\Delta S^\circ_{\text{rxn}}$$

Where T is the temperature in Kelvin (298.15 K).

Quantitative Thermodynamic Data

The following tables summarize the standard thermodynamic values used for the calculations and the resulting thermodynamic profile of the reaction.

Table 1: Standard Thermodynamic Values for Reactants and Products at 298.15 K

Substance	Formula	State	ΔH°_f (kJ/mol)	S° (J/mol·K)
Zinc	Zn	solid	0[4]	41.6[9]
Sulfuric Acid	H ₂ SO ₄	aqueous	-909.3	20.1
Zinc Sulfate	ZnSO ₄	aqueous	-1136.7	-82.8
Hydrogen	H ₂	gas	0[5][6]	130.7[10][11]
Zinc Ion	Zn ²⁺	aqueous	-153.9[4]	-112.1[12]

Note: The values for aqueous species (H₂SO₄(aq) and ZnSO₄(aq)) can vary with concentration. The values presented here are for standard 1 M solutions.

Table 2: Calculated Thermodynamic Profile of the Reaction $\text{Zn(s)} + \text{H}_2\text{SO}_4\text{(aq)} \rightarrow \text{ZnSO}_4\text{(aq)} + \text{H}_2\text{(g)}$

Thermodynamic Quantity	Symbol	Calculated Value	Units
Standard Enthalpy Change	$\Delta H^\circ_{\text{rxn}}$	-227.4	kJ/mol
Standard Entropy Change	$\Delta S^\circ_{\text{rxn}}$	-13.8	J/mol·K
Standard Gibbs Free Energy Change	$\Delta G^\circ_{\text{rxn}}$	-223.3	kJ/mol

The negative $\Delta H^\circ_{\text{rxn}}$ confirms the reaction is exothermic. The negative $\Delta G^\circ_{\text{rxn}}$ confirms the reaction is spontaneous under standard conditions.

Experimental Protocols

This section provides a detailed methodology for the experimental determination of the enthalpy of reaction using constant-pressure calorimetry.

Determination of Enthalpy Change via Calorimetry

Objective: To measure the heat released (q) during the reaction of zinc with sulfuric acid and to calculate the experimental enthalpy of reaction (ΔH_{rxn}).

Materials:

- Polystyrene foam cup with a lid (calorimeter)
- Digital thermometer (± 0.1 °C precision)
- Magnetic stirrer and stir bar
- 50 mL and 100 mL graduated cylinders
- Analytical balance (± 0.001 g)
- Zinc powder or granules

- 1.0 M Sulfuric Acid (H_2SO_4) solution

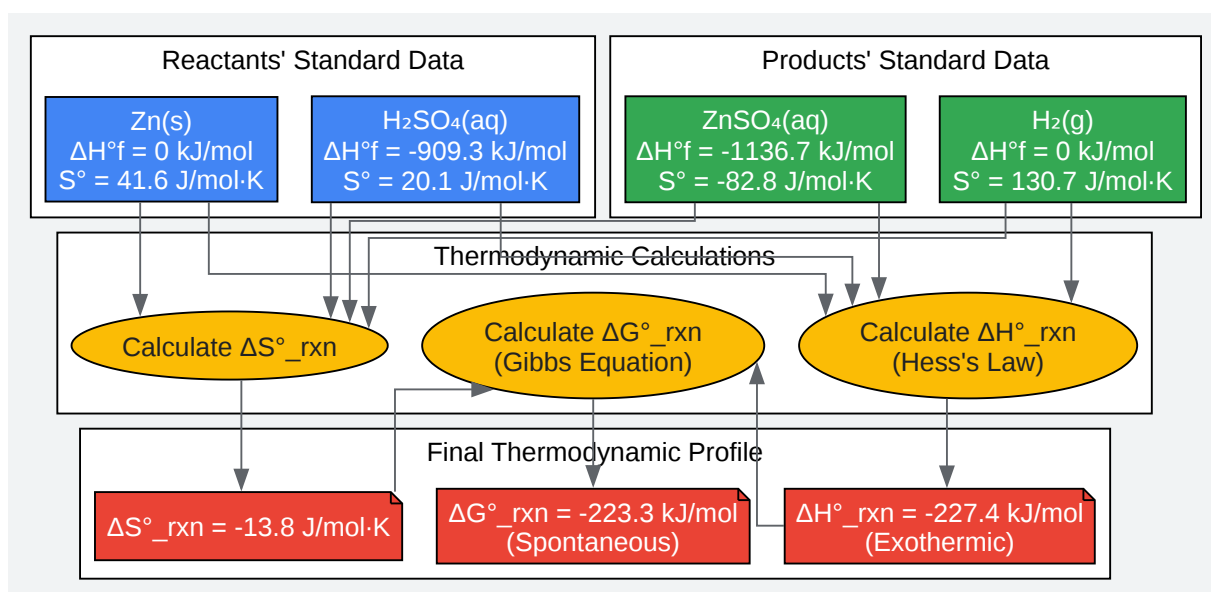
Procedure:

- Preparation: Weigh approximately 2.0 g of zinc powder and record the exact mass.
- Calorimeter Assembly: Place the magnetic stir bar into the polystyrene cup. Measure 50.0 mL of 1.0 M H_2SO_4 solution and pour it into the calorimeter.
- Initial Temperature: Place the lid on the calorimeter, insert the thermometer through the lid into the solution, and place the setup on the magnetic stirrer. Begin gentle stirring.
- Temperature Equilibration: Record the temperature of the H_2SO_4 solution every 30 seconds for 3 minutes to establish a stable initial temperature (T_{initial}).
- Initiate Reaction: At the 3.5-minute mark, quickly add the pre-weighed zinc powder to the acid solution and immediately replace the lid.
- Data Collection: Continue recording the temperature every 30 seconds, observing a rise in temperature. Continue until the temperature peaks and then begins to fall, recording for an additional 3-4 minutes after the maximum temperature (T_{final}) is reached.
- Calculations:
 - Determine the change in temperature ($\Delta T = T_{\text{final}} - T_{\text{initial}}$).
 - Calculate the total mass of the solution (mass of H_2SO_4 solution + mass of Zn). Assume the density of the 1.0 M H_2SO_4 solution is approximately 1.05 g/mL.
 - Calculate the heat absorbed by the solution (q_{solution}) using the formula: $q_{\text{solution}} = m \times c \times \Delta T$, where 'm' is the total mass of the solution and 'c' is the specific heat capacity of the solution (assume it is close to that of water, 4.184 J/g \cdot °C).
 - The heat released by the reaction (q_{rxn}) is equal in magnitude but opposite in sign to the heat absorbed by the solution: $q_{\text{rxn}} = -q_{\text{solution}}$.
 - Calculate the moles of zinc reacted (the limiting reactant).

- Calculate the experimental enthalpy of reaction per mole of zinc: $\Delta H_{\text{rxn}} = q_{\text{rxn}} / \text{moles of Zn}$.

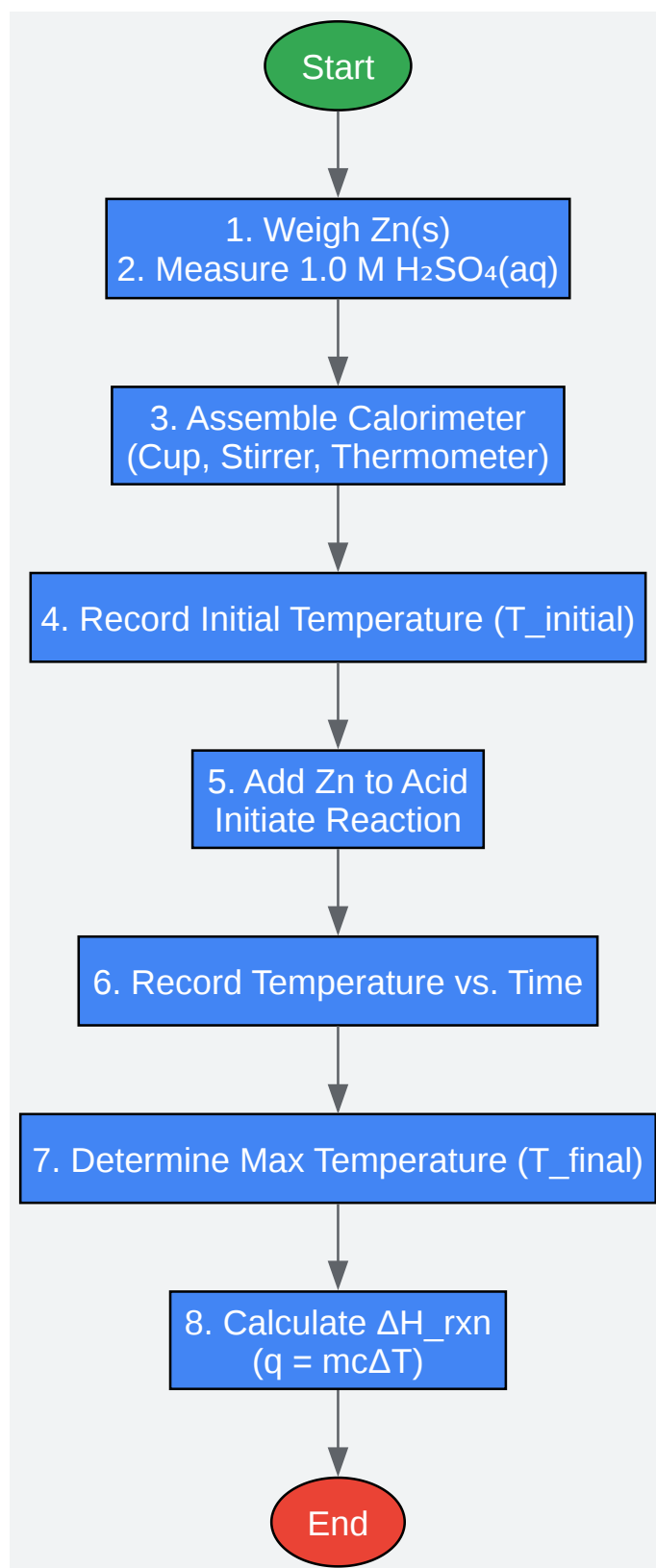
Visualizations

The following diagrams, created using the DOT language, illustrate key conceptual and experimental workflows related to the thermodynamics of the zinc-sulfuric acid reaction.



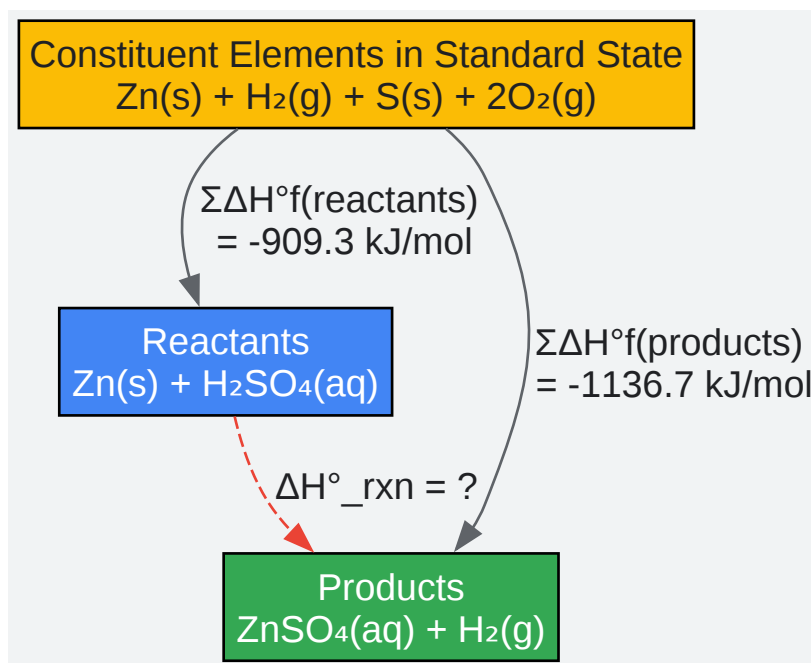
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Caption: Logical workflow for calculating the thermodynamic profile of the reaction.



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Caption: Experimental workflow for constant-pressure calorimetry.



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Caption: Hess's Law cycle for the zinc-sulfuric acid reaction.

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